

In-Depth Technical Guide: rac N-Benzyl Nebivolol-d4 Safety and Handling

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Compound of Interest

Compound Name: *rac N-Benzyl Nebivolol-d4*

Cat. No.: *B565569*

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This technical guide provides a comprehensive overview of the safety and handling procedures for **rac N-Benzyl Nebivolol-d4**, a deuterated derivative of a protected form of Nebivolol. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Compound Identification and Properties

rac N-Benzyl Nebivolol-d4 is the deuterium-labeled version of rac N-Benzyl Nebivolol, which serves as a protected intermediate in the synthesis of Nebivolol, a cardioselective β_1 receptor blocker used in the treatment of hypertension. The deuteration is often utilized in pharmacokinetic and metabolic studies.^{[1][2]}

Identifier	Value	Source
Chemical Name	2-[benzyl-[1,1-dideuterio-2-(6-fluoro-3,4-dihydro-2H-chromen-2-yl)-2-hydroxyethyl]amino]-2,2-dideuterio-1-(6-fluoro-3,4-dihydro-2H-chromen-2-yl)ethanol	[3]
CAS Number	1246814-48-1	[2][4][5][6]
Molecular Formula	C ₂₉ H ₂₇ D ₄ F ₂ NO ₄	[2][5][6]
Molecular Weight	499.58 g/mol	[2][6]
Synonyms	(Rac)-N-Benzyl Nebivolol-d4, Protected Nebivolol-d4	[1][7]
Physical Form	Pale Brown Semi-Solid	[7]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, Methanol	[7]

Hazard Identification and Safety Precautions

A specific Safety Data Sheet (SDS) for **rac N-Benzyl Nebivolol-d4** is not readily available in the public domain. Therefore, the following hazard identification and safety precautions are based on information for the non-deuterated parent compound, Nebivolol, and general principles of laboratory safety for handling chemical compounds. It is imperative to handle this compound with care, assuming it may possess hazards similar to its non-deuterated analogue.

Potential Hazards (inferred from related compounds):

- Reproductive Toxicity: Nebivolol is suspected of damaging fertility or the unborn child.[8]
- Acute Toxicity: While data for the N-benzyl derivative is scarce, overdose of Nebivolol can lead to adverse effects.[8]

- Skin and Eye Irritation: As with many chemical compounds, direct contact may cause skin (dermatitis) or eye irritation.[\[8\]](#)[\[9\]](#)
- Respiratory Tract Irritation: Inhalation of dust or aerosols may cause respiratory irritation.[\[8\]](#)[\[9\]](#)

Recommended Personal Protective Equipment (PPE):

Protection Type	Recommendation	Source
Eye Protection	Safety glasses or chemical safety goggles.	[8] [9]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or latex).	[8]
Skin and Body Protection	Laboratory coat or other appropriate protective clothing.	[8] [9]
Respiratory Protection	Generally not required under normal use. If dust or aerosols are generated, use a NIOSH/MSHA approved respirator.	[8] [9]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **rac N-Benzyl Nebivolol-d4** and to ensure the safety of laboratory personnel.

Procedure	Recommendation	Source
Handling	Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Handle in a well-ventilated area, preferably a fume hood. Avoid dust formation.	[9]
Storage	Store in a tightly closed container in a dry and well-ventilated place. For long-term stability, refrigeration is recommended. Store under an inert atmosphere.	[9]
Shipping Temperature	Room Temperature.	[7]
Incompatible Materials	Oxidizing agents.	[9]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, the following procedures, based on general handling of chemical compounds, should be followed.

Situation	Action	Source
Spillage	Sweep up the material and place it in a suitable, closed container for disposal. Prevent the product from entering drains.	[9]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention.	[9]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[9]
Ingestion	If swallowed, call a physician or poison control center. Rinse mouth with water. Do not induce vomiting.	[8]
Inhalation	Move to fresh air. If symptoms occur, seek medical attention.	[9]

Experimental Protocol: Synthesis of N-Benzyl Nebivolol

While a specific protocol for the deuterated compound is not detailed, the synthesis of the non-deuterated rac N-Benzyl Nebivolol is a key step in the production of Nebivolol. The following is a representative protocol.[10]

Objective: To synthesize N-Benzyl Nebivolol by coupling an epoxide intermediate with an amino alcohol intermediate.

Materials:

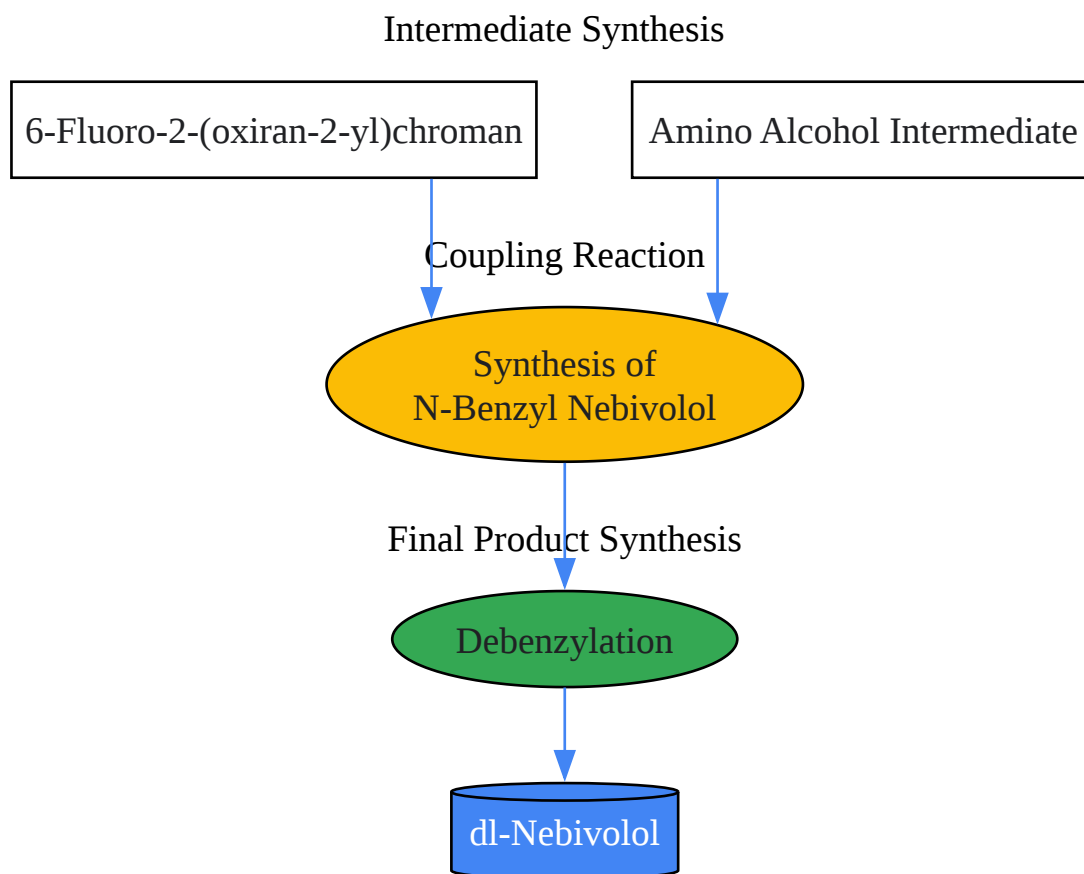
- (±)-[1S(R)]-6-fluoro-3,4-dihydro- α -[[[(phenylmethyl)amino]methyl]-2H-1-benzopyran-2-methanol
- 6-Fluoro-2-(oxiran-2-yl)chroman
- Isopropyl alcohol
- Water

Procedure:

- A mixture of (±)-[1S(R)]-6-fluoro-3,4-dihydro- α -[[[(phenylmethyl)amino]methyl]-2H-1-benzopyran-2-methanol (50 g) and 6-fluoro-2-(oxiran-2-yl)chroman (35 g) is prepared.
- Isopropyl alcohol (150 ml) and water (150 ml) are added to the mixture.
- The reaction mixture is heated to 65-70°C and maintained at this temperature for 16-18 hours.
- After the reaction is complete, the mixture is cooled, and the product is isolated.

Workflow for dl-Nebivolol Synthesis

The synthesis of dl-Nebivolol involves the formation of rac N-Benzyl Nebivolol as a key intermediate, followed by a debenzylation step.



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Caption: Synthetic workflow for dl-Nebivolol production.

Disclaimer: The safety and handling information provided in this document is based on available data for related compounds and general laboratory safety practices. A comprehensive Safety Data Sheet (SDS) specific to **rac N-Benzyl Nebivolol-d4** should be consulted if available. All laboratory work should be conducted by trained professionals in accordance with established safety protocols.

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